Application Notes and Protocols for CYY292 in Cell Culture

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Compound of Interest

Compound Name:	*CYY292*
Cat. No.:	*B10860776*

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Introduction

CYY292 is a novel and potent small molecule inhibitor of Fibroblast Growth Factor Receptor 1 (FGFR1).[1][2] It has demonstrated significant anti-tumor activity in preclinical models of glioblastoma (GBM) by targeting the FGFR1/AKT/Snail signaling axis.[1][2] These application notes provide recommended concentrations, detailed protocols for key in vitro experiments, and a summary of quantitative data to guide researchers in utilizing **CYY292** for cell culture studies.

Quantitative Data Summary

The following table summarizes the effective concentrations and IC50 values of **CYY292** in various in vitro assays, primarily in glioblastoma cell lines.

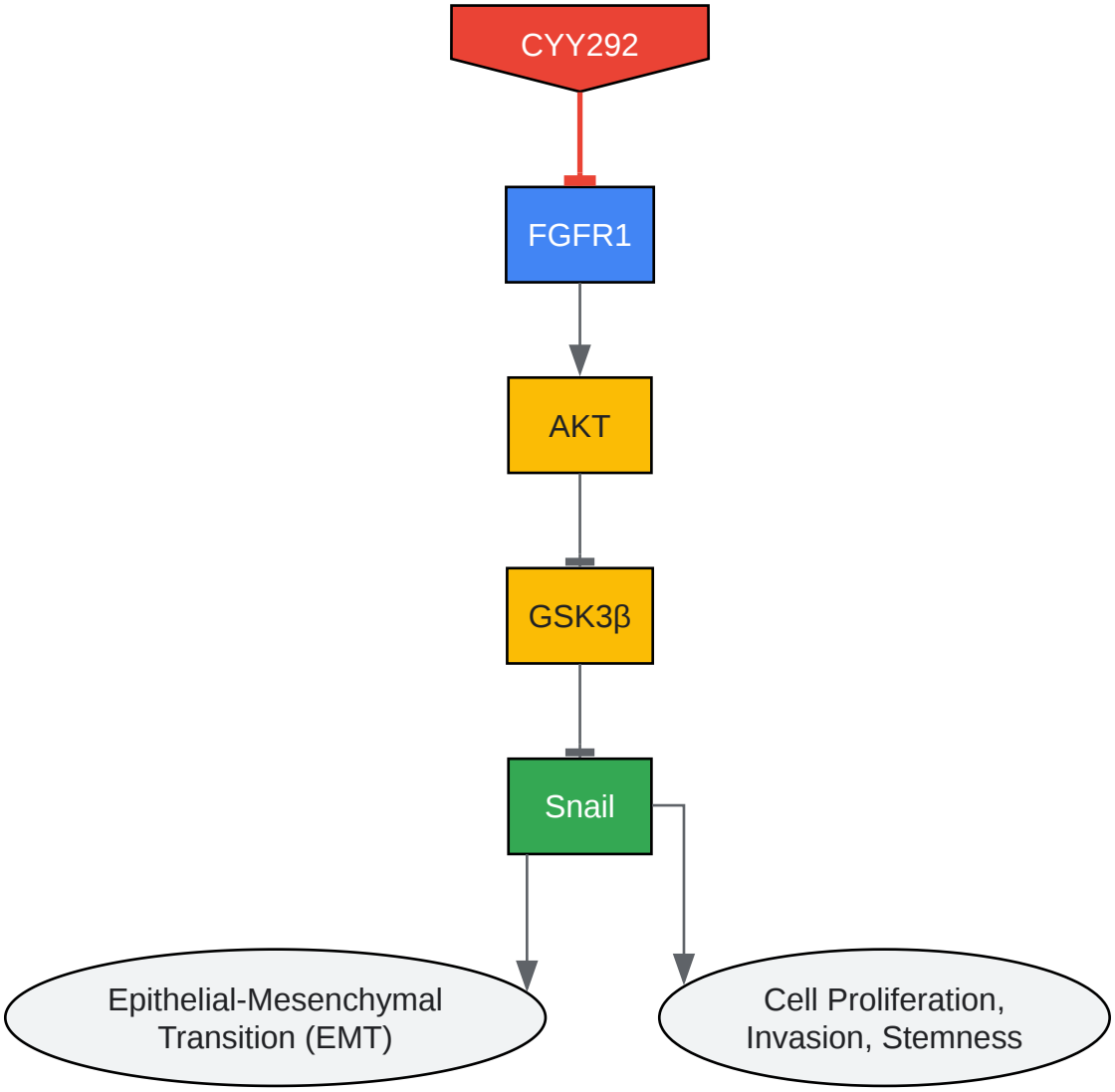
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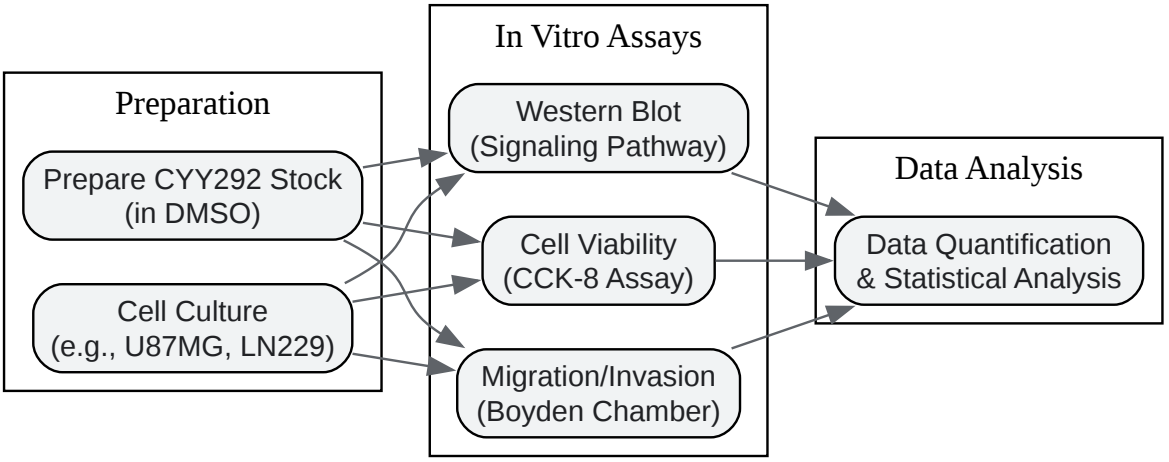
Parameter	Cell Line(s)	Concentration/ Value	Assay Type	Reference
Mechanism of Action Studies	U87MG, LN229	0.5 μM, 1 μM, 2 μM	Western Blotting (FGFR1 signaling)	[1]
Initial Effective Concentration	U87MG	0.1 μM	Western Blotting (p-FGFR1 reduction)	[1]
Stemness Inhibition	U87MG, LN229	0.3 μM, 0.5 μM, 1 μM (24h)	Western Blotting, qPCR	[1]
Colony Formation Inhibition	U87MG, LN229	0.5 μM, 1 μM	Colony Formation Assay	[1]
IC50 (Kinase Activity)	-	FGFR1: 28 nM, FGFR2: 28 nM, FGFR3: 78 nM	In vitro Kinase Assay	[1]
Cell Viability	U87MG, LN229	Increasing concentrations (24h)	CCK-8 Assay	[1]

Signaling Pathway

CYY292 exerts its effects by inhibiting the phosphorylation of FGFR1, which in turn suppresses the downstream Akt/GSK3β/Snail signaling pathway. This inhibition leads to a reduction in cell proliferation, migration, invasion, and stemness in glioblastoma cells.[1][2]

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References

- 1. A novel FGFR1 inhibitor CYY292 suppresses tumor progression, invasion, and metastasis of glioblastoma by inhibiting the Akt/GSK3β/snail signaling axis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A novel FGFR1 inhibitor CYY292 suppresses tumor progression, invasion, and metastasis of glioblastoma by inhibiting the Akt/GSK3β/snail signaling axis - PubMed [pubmed.ncbi.nlm.nih.gov]
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